

# Polarity and solvent classification of diisopropyl ether

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Diisopropyl ether

Cat. No.: B094823

[Get Quote](#)

An In-depth Technical Guide to the Polarity and Solvent Classification of **Diisopropyl Ether**

## Introduction

**Diisopropyl ether** (DIPE), also known as 2-isopropoxypropane, is a secondary ether widely utilized as a solvent in industrial and laboratory settings.[1][2] It is a colorless, volatile, and highly flammable liquid with a characteristic sweet, ether-like odor.[3][4] Its utility stems from its specific physicochemical properties, which render it an effective solvent for a variety of applications, including the extraction of polar organic compounds from aqueous solutions, and as a solvent for oils, waxes, and resins.[1][5] This guide provides a detailed examination of the polarity of **diisopropyl ether**, its classification as a solvent, and the experimental methodologies used to determine these properties.

## Polarity of Diisopropyl Ether

The polarity of a solvent is a critical parameter that governs its solvating power and miscibility with other substances. It is determined by the molecule's geometry and the distribution of electron density. While **diisopropyl ether** contains a polar carbon-oxygen bond, the symmetrical arrangement of the two bulky, nonpolar isopropyl groups results in a relatively low overall molecular polarity.

## Quantitative Polarity Data

Several quantitative parameters are used to define the polarity of a solvent. The key values for **diisopropyl ether** are summarized in the table below.

Parameter	Value	Reference
Dielectric Constant ( $\epsilon$ )	3.9 - 4.04 (at 25°C)	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Dipole Moment ( $\mu$ )	1.13 D	<a href="#">[6]</a>
Relative Polarity	2.2	<a href="#">[3]</a>

The low dielectric constant and small dipole moment are indicative of a solvent with low polarity. This is further supported by its low relative polarity value.[\[3\]](#)[\[6\]](#)

## Solubility and Miscibility Characteristics

The principle of "like dissolves like" is fundamental to understanding solubility. **Diisopropyl ether**'s low polarity dictates its solubility behavior with other liquids.

### Solubility Data

Solvent	Solubility/Miscibility	Reference
Water	Slightly soluble / Limited solubility	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a>
2 - 9 g/L (at 20°C)	<a href="#">[1]</a> <a href="#">[3]</a>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[8]</a>
0.88% by weight (at 20°C)	<a href="#">[1]</a>	
Organic Solvents	Miscible	
(e.g., ethanol, acetone, hexane, ethyl acetate)		

**Diisopropyl ether** is miscible with most common organic solvents but has very limited solubility in water.[\[1\]](#)[\[8\]](#) This property makes it an excellent choice for liquid-liquid extractions, where it can selectively remove moderately polar to nonpolar organic compounds from an aqueous phase.[\[1\]](#)

## Solvent Classification

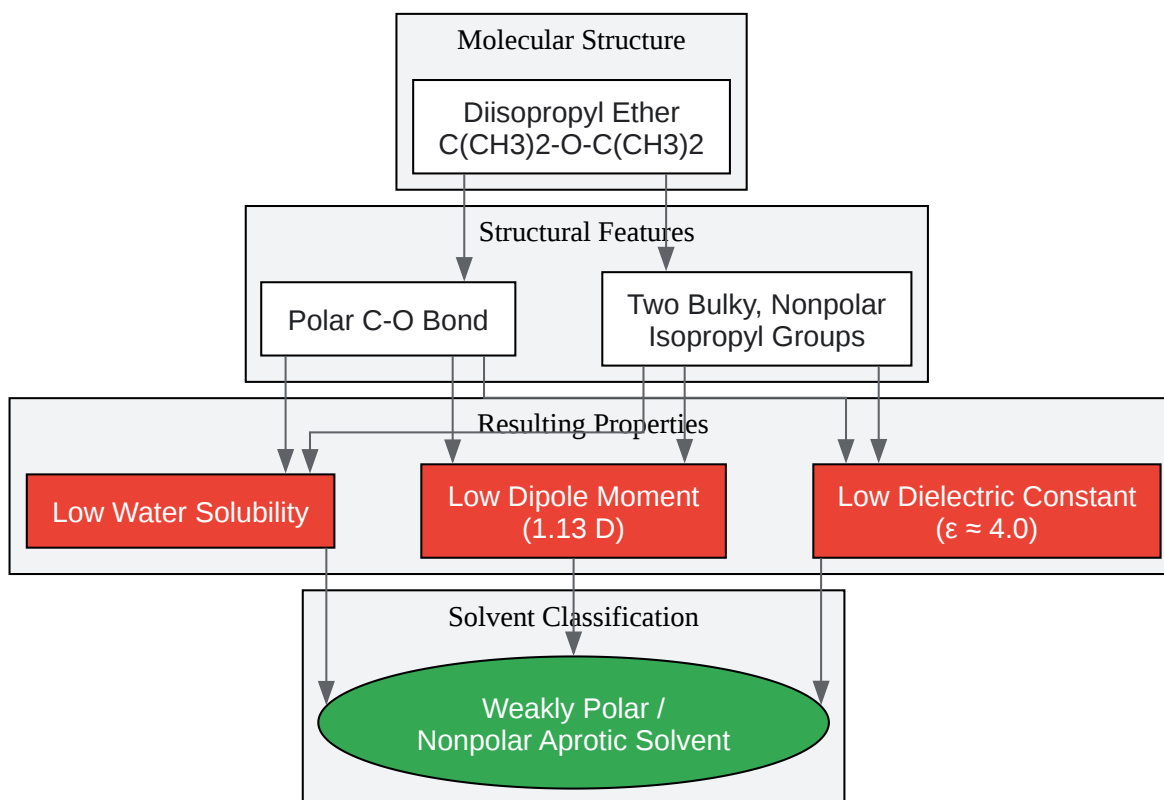
Based on its physical and chemical properties, **diisopropyl ether** is classified as a weakly polar or nonpolar aprotic solvent.

- Nonpolar/Weakly Polar: Its low dielectric constant and dipole moment place it in this category.<sup>[3][6]</sup> Solvents in this class are unable to form strong hydrogen bonds.
- Aprotic: The molecule does not have a hydrogen atom bonded to an electronegative atom like oxygen or nitrogen, and therefore cannot act as a hydrogen bond donor.

This classification is consistent with its use as a solvent for nonpolar substances like oils and waxes and its immiscibility with the highly polar solvent, water.<sup>[5][8]</sup>

## Visualization: From Structure to Classification

The logical relationship between the molecular structure of **diisopropyl ether** and its classification as a solvent is illustrated below.



[Click to download full resolution via product page](#)

## Diisopropyl Ether: Structure to Classification Pathway.

## Experimental Protocols: Determination of Polarity

The quantitative measurement of solvent polarity relies on established experimental protocols. The determination of the dielectric constant is a primary method for this characterization.

## Methodology: Dielectric Constant Measurement via Capacitance

The dielectric constant (or relative permittivity),  $\epsilon$ , of a solvent is a measure of its ability to reduce the electric field strength between charges.[9] It is determined by comparing the

capacitance of a capacitor with the solvent as the dielectric medium to its capacitance with a vacuum (or air, as a close approximation).

Objective: To determine the static dielectric constant of **diisopropyl ether**.

Apparatus:

- Precision LCR meter (Inductance, Capacitance, and Resistance meter)
- Test capacitor with a two-electrode cell
- Temperature-controlled chamber or water bath
- Volumetric glassware
- **Diisopropyl ether** (high purity)

Procedure:

- Calibration and Preparation: The test capacitor cell is thoroughly cleaned with a suitable solvent (e.g., acetone) and dried completely to remove any impurities or residual moisture.
- Measurement of  $C_{\text{air}}$ : The empty, dry capacitor cell is placed in the temperature-controlled chamber and allowed to equilibrate to a standard temperature (e.g., 25°C). The capacitance of the cell with air as the dielectric ( $C_{\text{air}}$ ) is measured using the LCR meter. This value serves as the reference.
- Sample Introduction: The capacitor cell is carefully filled with high-purity **diisopropyl ether**, ensuring no air bubbles are trapped between the electrodes.
- Temperature Equilibration: The filled cell is returned to the temperature-controlled chamber and allowed to reach thermal equilibrium at the same standard temperature (25°C).
- Measurement of  $C_{\text{solvent}}$ : Once the temperature is stable, the capacitance of the cell filled with **diisopropyl ether** ( $C_{\text{solvent}}$ ) is measured.
- Calculation: The dielectric constant ( $\epsilon$ ) is calculated using the following formula:

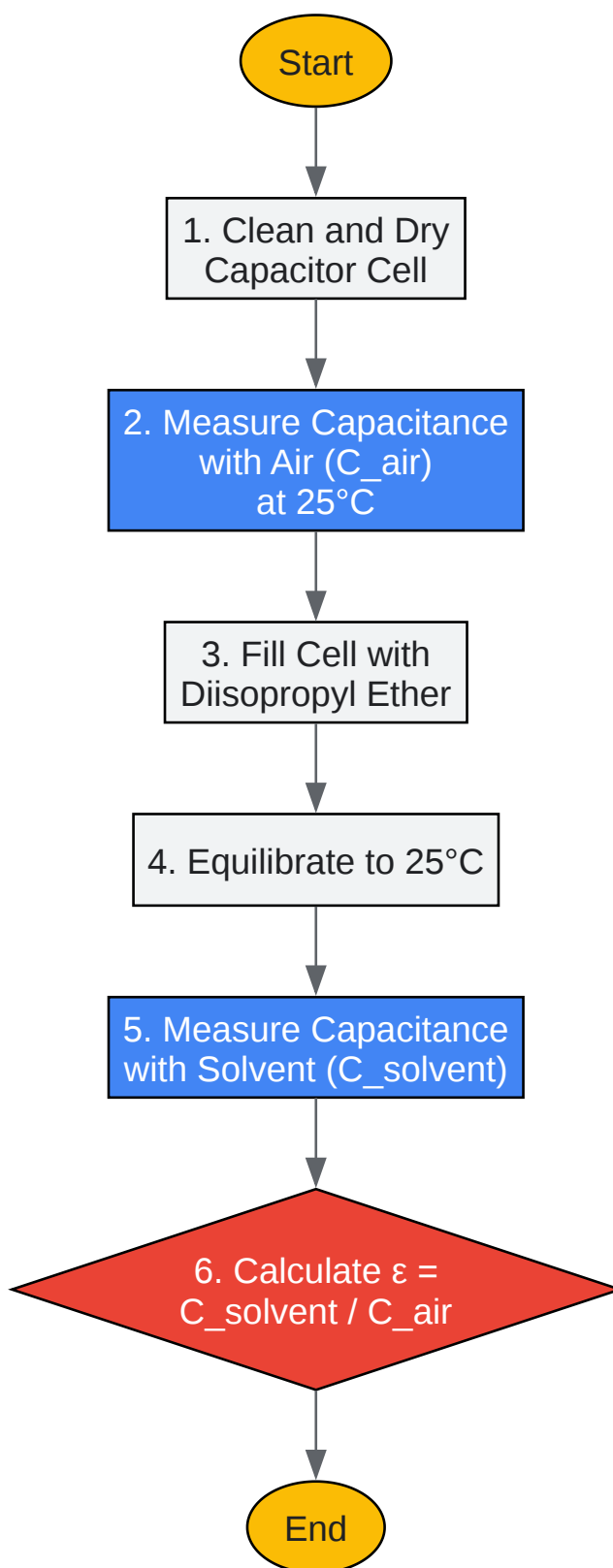
$$\epsilon = C_{\text{solvent}} / C_{\text{air}}$$

Where:

- $\epsilon$  is the dielectric constant of the solvent.
- $C_{\text{solvent}}$  is the capacitance with the solvent as the dielectric.
- $C_{\text{air}}$  is the capacitance with air as the dielectric.
- Data Validation: The procedure is repeated multiple times to ensure reproducibility, and the average value is reported.

## Visualization: Experimental Workflow

The following diagram outlines the workflow for the experimental determination of the dielectric constant.



[Click to download full resolution via product page](#)

Workflow for Dielectric Constant Measurement.

## Safety Considerations

A critical safety concern with **diisopropyl ether** is its tendency to form explosive peroxides upon exposure to air and light, especially after prolonged storage.[2][10] This reaction occurs more readily than with diethyl ether.[2] Therefore, it is imperative to test for the presence of peroxides before use, particularly before distillation, and to use antioxidants for stabilization during storage.[2] Due to this hazard, methyl tert-butyl ether is often recommended as a safer alternative solvent.[10]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Diisopropyl ether - Wikipedia [en.wikipedia.org]
- 2. Diisopropyl ether - Sciencemadness Wiki [sciencemadness.org]
- 3. Diisopropyl ether CAS#: 108-20-3 [m.chemicalbook.com]
- 4. Diisopropyl ether | 108-20-3 [chemicalbook.com]
- 5. solventis.net [solventis.net]
- 6. diisopropyl ether [stenutz.eu]
- 7. Human Metabolome Database: Showing metabocard for Diisopropyl ether (HMDB0251356) [hmdb.ca]
- 8. solubilityofthings.com [solubilityofthings.com]
- 9. m.youtube.com [m.youtube.com]
- 10. Diisopropyl\_ether [chemeurope.com]
- To cite this document: BenchChem. [Polarity and solvent classification of diisopropyl ether]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094823#polarity-and-solvent-classification-of-diisopropyl-ether]

### Disclaimer & Data Validity:



The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)